

safe handling and storage procedures for hexanitroethane

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Compound of Interest

Compound Name: *Hexanitroethane*

Cat. No.: *B13788336*

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Application Notes and Protocols for Hexanitroethane

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Hexanitroethane** (HNE) is a high-energy material with explosive properties and should only be handled by trained professionals in a controlled laboratory setting with appropriate safety measures in place. This document provides guidance on safe handling and storage procedures based on available information and general principles for energetic materials. It is not a substitute for a thorough risk assessment and adherence to all applicable safety regulations.

Introduction

Hexanitroethane ($C_2N_6O_{12}$) is a powerful oxidizing agent and an energetic material that has been investigated for use in propellants and pyrotechnic compositions.^{[1][2]} Its high nitrogen content and density make it a subject of interest in energetic materials research. However, its inherent instability and potential for explosive decomposition necessitate strict adherence to safe handling and storage protocols. These application notes provide a comprehensive overview of the hazards associated with HNE and detailed procedures for its safe management in a research and development environment.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **hexanitroethane** is presented in Table 1.

Property	Value	Reference
Chemical Formula	$C_2N_6O_{12}$	[1]
Molar Mass	300.05 g/mol	[1]
Appearance	Colorless crystalline solid	
Melting Point	135 °C (with decomposition)	[1] [2]
Decomposition Temperature	Thermal decomposition has been detected at 60 °C and upwards. Above 140 °C, this can occur explosively.	[1]
Decomposition Products	Solid phase: 3 NO ₂ + NO + N ₂ O + 2 CO ₂	[1]
Density	~1.9 g/cm ³	

Hazard Identification and Safety Precautions

Hexanitroethane is a hazardous substance that presents multiple risks. A logical flow of hazard identification and corresponding safety precautions is illustrated in the diagram below.

Caption: Hazard identification and corresponding safety precautions for **hexanitroethane**.

3.1. Explosive Hazards

- Thermal Sensitivity: **Hexanitroethane** begins to decompose at temperatures as low as 60°C and can decompose explosively above 140°C.[\[1\]](#) It should be protected from heat sources, direct sunlight, and elevated temperatures.
- Impact and Friction Sensitivity: While some sources claim HNE is not impact-sensitive, as a polynitro compound, it should be treated as potentially sensitive to impact and friction. Specific quantitative data is not readily available in the public domain and should be determined experimentally.

- Spontaneous Decomposition: The decomposition of HNE is faster in solution than in the solid state.[1]

3.2. Health Hazards

- Toxicity: The toxicity of **hexanitroethane** is not well-documented in publicly available literature. However, due to the presence of multiple nitro groups and its decomposition into toxic gases (e.g., nitrogen oxides), it should be handled with extreme caution. Inhalation of dust or vapors and skin contact should be avoided.

Safe Handling Procedures

4.1. Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles and a face shield are mandatory.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber) should be worn.
- Body Protection: A flame-retardant lab coat and closed-toe shoes are required.
- Respiratory Protection: If there is a risk of inhaling dust or decomposition products, a NIOSH-approved respirator with appropriate cartridges should be used.

4.2. Engineering Controls

- All work with **hexanitroethane** must be conducted in a certified chemical fume hood with a blast shield.
- The work area should be free of ignition sources, including open flames, hot plates, and static-generating materials.
- Use only non-sparking tools made of materials like brass or bronze.

4.3. General Handling Practices

- Work with the smallest possible quantities of material.

- Avoid confinement of the material, as this can increase the risk of explosion upon decomposition.
- Do not grind or subject the material to friction.
- Clean up spills immediately with a wet, non-combustible absorbent material. Do not use dry, combustible materials like paper towels for cleanup.
- Ensure that all equipment is properly grounded to prevent static discharge.

Storage Procedures

- Storage Location: Store in a cool, dry, well-ventilated area, away from direct sunlight and sources of heat. The storage area should be a designated and approved explosives magazine or a specially designed storage cabinet.
- Temperature Control: The storage temperature should be maintained below 25°C.
- Incompatible Materials: Store **hexanitroethane** separately from flammable materials, reducing agents, acids, bases, and metals.
- Container: Store in a tightly sealed, compatible container (e.g., glass or compatible plastic) with a pressure-relief cap. The container should be clearly labeled with the chemical name, hazard warnings, and date of receipt.
- Transportation: The transportation of **hexanitroethane** is heavily regulated. According to the U.S. Department of Transportation, it is classified as "Forbidden" for transport.

Experimental Protocols for Safety Assessment

To ensure the safe handling and use of **hexanitroethane** in a research setting, a thorough safety assessment is crucial. The following protocols are based on the UN Manual of Tests and Criteria for the classification of explosive substances.

Thermal Stability Analysis (Differential Scanning Calorimetry - DSC)

This protocol outlines a general procedure for determining the thermal stability of HNE using DSC.

Objective: To determine the onset temperature of decomposition and the energy released during decomposition.

Materials and Equipment:

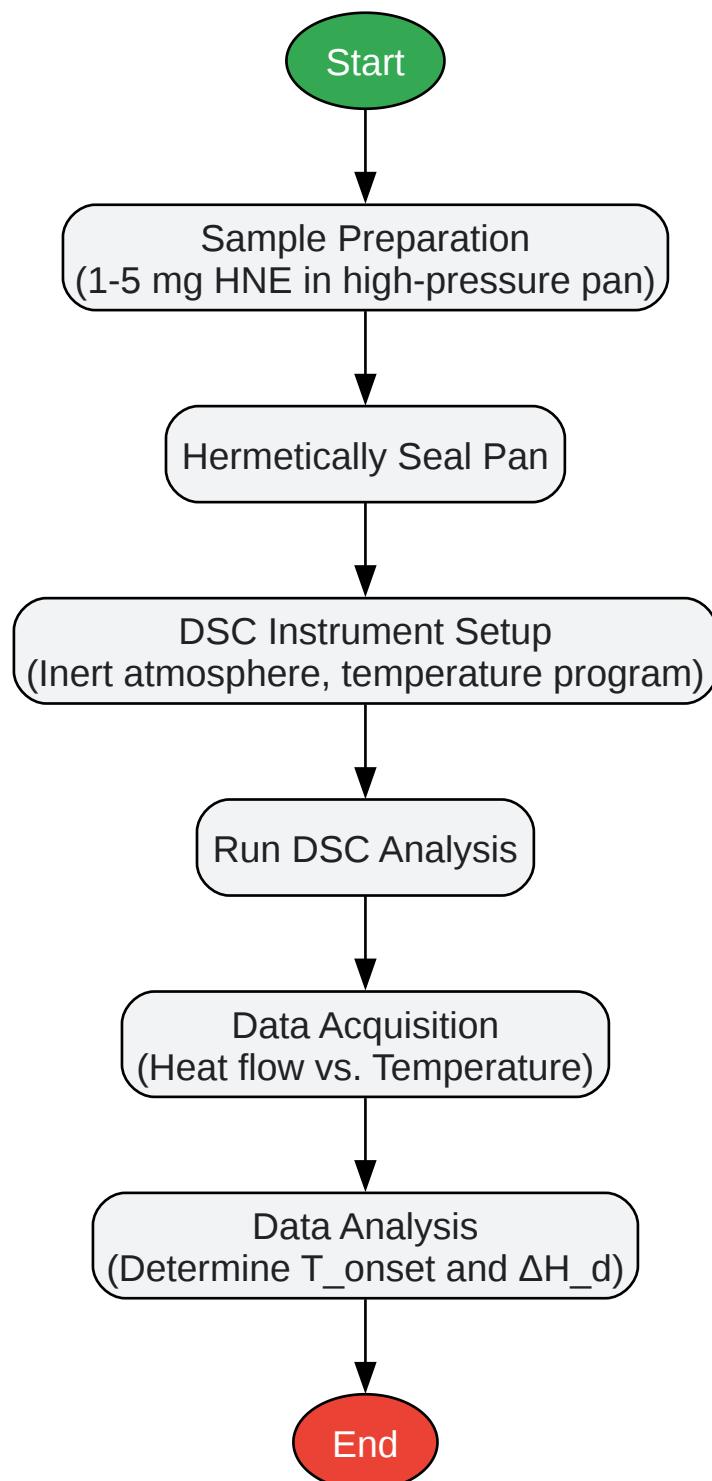
- Differential Scanning Calorimeter (DSC)
- High-pressure hermetically sealed sample pans (e.g., gold-plated stainless steel)
- **Hexanitroethane** sample (typically 1-5 mg)
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- **Sample Preparation:** Carefully weigh 1-5 mg of HNE into a high-pressure DSC pan.
- **Sealing:** Hermetically seal the pan to contain any evolved gases.
- **Instrument Setup:**
 - Place the sealed sample pan and a reference pan in the DSC cell.
 - Purge the cell with an inert gas (e.g., nitrogen at 20 mL/min).
 - Set the temperature program to ramp from ambient temperature to a temperature above the expected decomposition point (e.g., 25°C to 250°C) at a controlled heating rate (e.g., 5-10°C/min).
- **Data Acquisition:** Run the temperature program and record the heat flow as a function of temperature.
- **Data Analysis:**
 - Determine the onset temperature of any exothermic events.

- Integrate the area under the exothermic peak to calculate the heat of decomposition (ΔH_d).

The following diagram illustrates the experimental workflow for DSC analysis.



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Caption: Experimental workflow for Differential Scanning Calorimetry (DSC) analysis of **hexanitroethane**.

Impact Sensitivity Testing

The impact sensitivity of an explosive material is a measure of its susceptibility to initiation by a single impact. The BAM (Bundesanstalt für Materialforschung und -prüfung) drop-weight method is a widely recognized standard.

Objective: To determine the impact energy required to cause a reaction in 50% of trials (H_{50}).

Materials and Equipment:

- BAM drop-weight apparatus
- Steel anvils and strikers
- **Hexanitroethane** sample (typically 40 mm³)
- Remote observation system (camera)

Procedure:

- A small, measured amount of the HNE sample is placed on the steel anvil.
- The striker is placed on top of the sample.
- A known weight is dropped from a specified height onto the striker.
- The outcome (explosion, decomposition, or no reaction) is observed remotely.
- The "up-and-down" method is typically used to determine the H_{50} value, where the drop height is increased after a "no-go" and decreased after a "go".
- A statistically significant number of trials are conducted to determine the 50% probability point.

Friction Sensitivity Testing

Friction sensitivity testing determines the susceptibility of a material to initiation by frictional forces. The BAM friction apparatus is a standard instrument for this test.

Objective: To determine the frictional force that causes a reaction in 50% of trials.

Materials and Equipment:

- BAM friction apparatus with a porcelain plate and pin
- **Hexanitroethane** sample (typically 10 mm³)
- Remote observation system

Procedure:

- A small sample of HNE is spread on the porcelain plate.
- The porcelain pin is placed on the sample, and a known load is applied.
- The plate is moved back and forth under the pin at a controlled speed.
- The outcome (explosion, crackling, or no reaction) is observed.
- The test is repeated with varying loads to determine the lowest load that causes a reaction.

Material Compatibility

Due to its strong oxidizing nature, **hexanitroethane** is incompatible with a wide range of materials.

Material Class	Compatibility
Reducing Agents	Highly Incompatible - Can lead to violent reactions.
Metals (especially powdered)	Incompatible - Can form sensitive explosive mixtures.
Organic Materials	Incompatible - HNE is a strong oxidizer and will react with most organic materials.
Acids and Bases	Incompatible - Can catalyze decomposition.
Plastics and Elastomers	Compatibility should be tested. Some plastics may be attacked or sensitized.
Glass and Stainless Steel	Generally considered compatible for short-term handling and storage.

It is crucial to perform compatibility testing for any material that will come into prolonged contact with **hexanitroethane**.

Emergency Procedures

Spill:

- Evacuate the area.
- Do not attempt to clean up a large spill. Contact emergency responders.
- For small spills, if trained to do so, carefully wet the material with a non-reactive liquid (e.g., water, if compatible) and absorb it with a non-combustible absorbent (e.g., vermiculite).
- Place the absorbed material in a labeled container for hazardous waste disposal.

Fire:

- Do not attempt to fight a fire involving **hexanitroethane**.
- Evacuate the area immediately and activate the fire alarm.

- From a safe distance, use a water spray to cool containers and surrounding areas.

First Aid:

- Inhalation: Move the person to fresh air. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Seek immediate medical attention.

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References

- 1. Hexanitroethane - Wikipedia [en.wikipedia.org]
- 2. Hexanitroethane [chemeurope.com]
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